

In-Depth Technical Guide: Black 305 (CAS No. 129437-78-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Black 305

Cat. No.: B3046760

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Disclaimer: A comprehensive, official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Black 305** with CAS number 129437-78-5 is not publicly available. This guide has been compiled from limited supplier information and general data on the broader class of fluoran dyes. All information should be treated with caution and verified with the manufacturer or supplier.

Introduction

Black 305 is a fluoran leuco dye, a class of synthetic organic compounds known for their chromogenic properties.^[1] These dyes can exist in a colorless (leuco) form and a colored form, transitioning between the two in response to external stimuli. **Black 305** is primarily utilized as a color former in thermal and carbonless paper products, such as receipts, tickets, and labels. ^[1] When subjected to heat or pressure on appropriately treated paper, it develops a black image.^[1]

It is important to note a discrepancy in the Chemical Abstracts Service (CAS) number in available literature. While this document primarily refers to CAS No. 129437-78-5, some sources may list it as 129473-78-5. Users should verify the correct CAS number for their specific product.

Physical and Chemical Properties

The following data is based on limited supplier information.

Property	Value	Reference
Chemical Classification	Fluoran	[1]
Appearance	White or lightly colored, free-flowing powder (in leuco form)	
Hue	Black (in developed form)	[1]
Molecular Formula	$C_{37}H_{40}N_2O_3$	[1]
Molecular Weight	560 g/mol	[1]
Melting Point	181-182 °C	[1]
λ_{max}	435, 588 nm	[1]

Safety and Handling

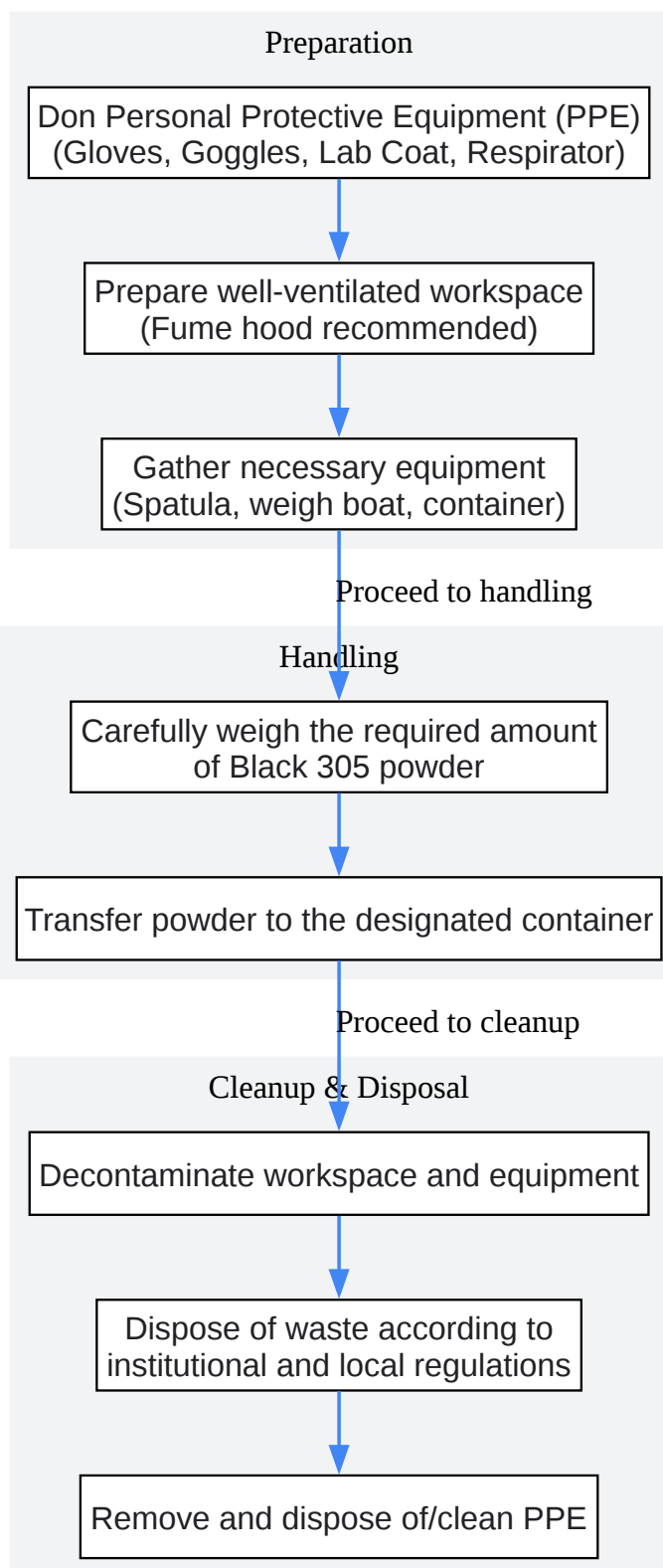
No specific hazard classification or toxicological data for **Black 305** is available. The following guidance is based on general principles for handling chemical powders and information from SDSs of other fluoran and black dyes.

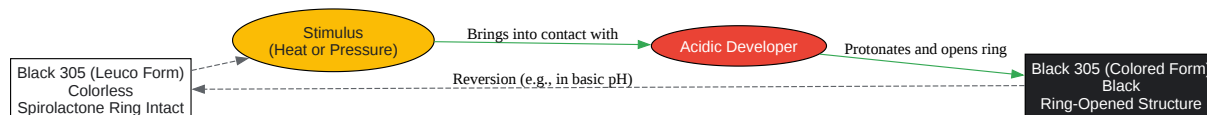
Hazard Identification

As a fine powder, **Black 305** may pose a respiratory hazard if inhaled and could cause mechanical irritation to the eyes. The toxicological properties have not been fully investigated. Based on data for similar dyes, it may cause mild skin or eye irritation.

Recommended Handling Protocols

Due to the lack of specific data, a cautious approach is recommended. The following is a general workflow for handling **Black 305** powder in a research or laboratory setting.





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References

- 1. [nagaseamerica.com](https://www.nagaseamerica.com) [nagaseamerica.com]
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